

Safety data sheet and handling information for N-Propionyl-d5-glycine

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Compound of Interest

Compound Name: N-Propionyl-d5-glycine

Cat. No.: B15142313

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Technical Guide: N-Propionyl-d5-glycine for Research Applications

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data, handling information, and technical applications of **N-Propionyl-d5-glycine**. This stable isotope-labeled compound is a critical tool for researchers in metabolomics and clinical diagnostics, particularly in the study of inborn errors of metabolism.

Safety Data Sheet (SDS) and Handling Information

Proper handling and storage of **N-Propionyl-d5-glycine** are essential for laboratory safety and to maintain the integrity of the product. The following information is a summary of key safety data.

Hazard Identification

N-Propionyl-d5-glycine is typically not classified as hazardous. However, as with any chemical, it should be handled with care. Some suppliers of similar compounds, like Glycine-d5, indicate potential for skin and eye irritation.

GHS Hazard Statements (for related compounds):

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash hands thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

First Aid Measures

- Inhalation: Move the person to fresh air.
- Skin Contact: Wash off with soap and plenty of water.
- Eye Contact: Rinse thoroughly with plenty of water.
- Ingestion: Rinse mouth with water.

Handling and Storage

- Handling: Avoid direct contact with the substance. Use in a well-ventilated area.
- Storage: Store in a tightly closed container in a cool, dry place. Recommended storage temperatures are typically refrigerated (2°C to 8°C).

Physical and Chemical Properties

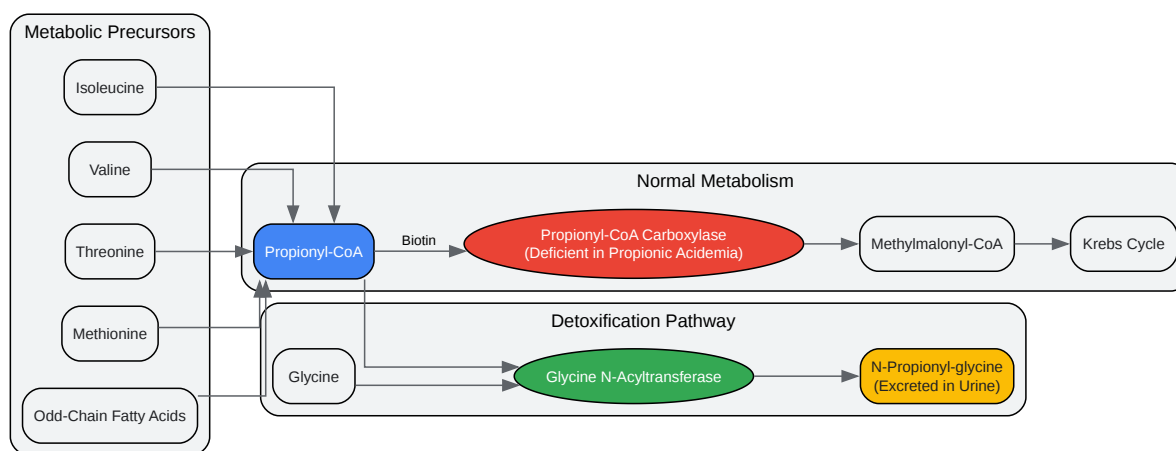
The physical and chemical properties of **N-Propionyl-d5-glycine** are summarized in the table below.

Property	Value
Molecular Formula	C ₅ D ₅ H ₄ NO ₃
Molecular Weight	136.16 g/mol [1]
IUPAC Name	2-(2,2,3,3,3-pentadeuteriopropionylamino)acetic acid [1]
Synonyms	N-(1-Oxopropyl-d5)glycine, Propionyl-d5 Glycine
Appearance	Solid
Purity	Typically ≥98%

Metabolic Pathway and Biological Relevance

N-Propionyl-d5-glycine serves as an internal standard for the quantification of its non-deuterated analog, N-Propionyl-glycine. N-Propionyl-glycine is a clinically significant metabolite that is elevated in the metabolic disorder known as propionic acidemia.

Propionic acidemia is an inborn error of metabolism caused by a deficiency of the enzyme propionyl-CoA carboxylase. This enzyme is crucial for the breakdown of several amino acids (isoleucine, valine, threonine, and methionine) and odd-chain fatty acids. A deficiency leads to the accumulation of propionyl-CoA. The body attempts to detoxify this excess propionyl-CoA by converting it to N-Propionyl-glycine via the action of glycine N-acyltransferase. This metabolite is then excreted in the urine. Therefore, urinary levels of N-Propionyl-glycine are a key diagnostic marker for propionic acidemia.



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Caption: Metabolic pathway illustrating the formation of N-Propionyl-glycine in propionic acidemia.

Experimental Protocols

N-Propionyl-d5-glycine is primarily used as an internal standard in stable isotope dilution analysis for the accurate quantification of N-Propionyl-glycine in biological samples, typically urine, by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Quantification of Urinary N-Propionyl-glycine using LC-MS/MS

This protocol provides a general framework for the analysis of acylglycines. Specific parameters may need to be optimized for individual instruments and laboratory conditions.

Materials:

- Urine samples
- **N-Propionyl-d5-glycine** (internal standard)
- Methanol
- Formic acid
- Water (LC-MS grade)
- Solid-phase extraction (SPE) cartridges (optional, for sample cleanup)
- LC-MS/MS system

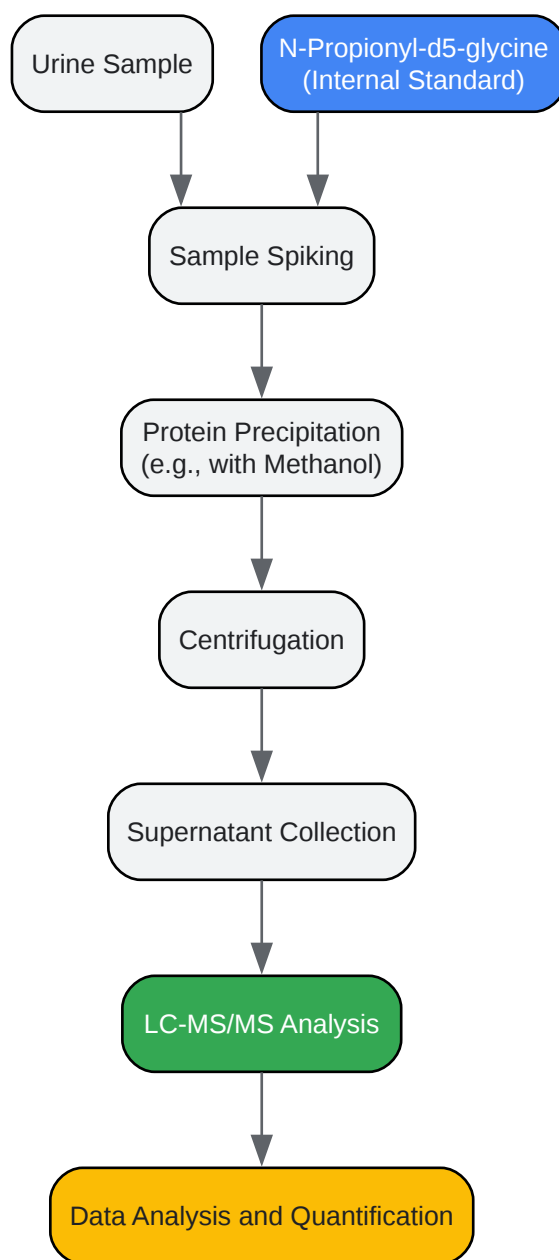
Procedure:

- Sample Preparation:
 1. Thaw frozen urine samples at room temperature.
 2. Centrifuge the samples to pellet any particulate matter.
 3. In a clean microcentrifuge tube, combine a specific volume of the urine supernatant (e.g., 100 μ L) with the internal standard solution (**N-Propionyl-d5-glycine** in a suitable solvent like methanol) to a known final concentration.
 4. Add a protein precipitation solvent, such as methanol, vortex, and centrifuge to pellet proteins.
 5. Transfer the supernatant to a new tube for analysis. For cleaner samples, an optional solid-phase extraction step can be performed.
- LC-MS/MS Analysis:
 1. Chromatographic Separation: Use a C18 reversed-phase column. The mobile phases typically consist of water with 0.1% formic acid (Mobile Phase A) and methanol or acetonitrile with 0.1% formic acid (Mobile Phase B). A gradient elution is used to separate the analytes.

2. Mass Spectrometry Detection: Operate the mass spectrometer in positive electrospray ionization (ESI) mode. Use Multiple Reaction Monitoring (MRM) to detect the specific precursor-to-product ion transitions for both N-Propionyl-glycine and **N-Propionyl-d5-glycine**.

Typical MRM Transitions:

- N-Propionyl-glycine: To be determined empirically based on the instrument.
- **N-Propionyl-d5-glycine**: To be determined empirically based on the instrument (will have a +5 Da shift from the non-deuterated form).
- Quantification:
 1. Generate a calibration curve using known concentrations of N-Propionyl-glycine with a fixed concentration of the **N-Propionyl-d5-glycine** internal standard.
 2. Calculate the ratio of the peak area of the analyte to the peak area of the internal standard.
 3. Determine the concentration of N-Propionyl-glycine in the unknown samples by interpolating from the calibration curve.



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Caption: General workflow for the quantification of urinary N-Propionyl-glycine using LC-MS/MS.

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References

- 1. researchgate.net [researchgate.net]
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